In-Depth Technical Guide: 1,4-Dichloro-6,7-dimethoxyphthalazine

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Compound of Interest	
Compound Name:	*1,4-Dichloro-6,7-dimethoxyphthalazine*
CAS No.:	*99161-51-0*
Cat. No.:	*B046717*

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Abstract

A comprehensive review of the scientific literature reveals that **1,4-Dichloro-6,7-dimethoxyphthalazine** (CAS No. 99161-51-0) is a chemical entity with a notable absence of detailed research and characterization. While this compound is commercially available, indicating its synthetic accessibility, there is a significant lack of published data regarding its specific synthesis protocols, quantitative analytical data, and biological applications. This guide summarizes the limited available information and presents a putative synthetic pathway based on general methodologies for related compounds. It is important to note the distinction from its well-documented isomer, 2,4-dichloro-6,7-dimethoxyquinazoline, to avoid confusion in research and development.

Chemical Profile and Physicochemical Data

1,4-Dichloro-6,7-dimethoxyphthalazine is a halogenated, dimethoxy-substituted phthalazine. The phthalazine core is a bicyclic aromatic heterocycle containing two adjacent nitrogen atoms.

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The dichloro substituents at the 1 and 4 positions are expected to be reactive sites for nucleophilic substitution, making this compound a potential intermediate for the synthesis of more complex phthalazine derivatives.

Table 1: Chemical and Physical Properties

Identifier	Value
IUPAC Name	1,4-dichloro-6,7-dimethoxyphthalazine
CAS Number	99161-51-0
Molecular Formula	$C_{10}H_8Cl_2N_2O_2$
Molecular Weight	259.09 g/mol
Appearance	Not specified in literature (likely a solid)
Solubility	Not specified in literature (expected to be soluble in organic solvents)

Note: The physical properties are largely unavailable in published literature and are based on the general characteristics of similar heterocyclic compounds.

Synthesis and Experimental Protocols

Specific, peer-reviewed experimental protocols for the synthesis of **1,4-Dichloro-6,7-dimethoxyphthalazine** are not available in the current body of scientific literature. However, a general method for the preparation of 1,4-dichlorophthalazines from their corresponding 1,4-diones (phthalhydrazides) is described in the patent literature[1]. This suggests a plausible synthetic route starting from 6,7-dimethoxyphthalazine-1,4-dione.

Hypothetical Synthetic Pathway

The proposed synthesis involves the chlorination of a phthalhydrazide precursor.

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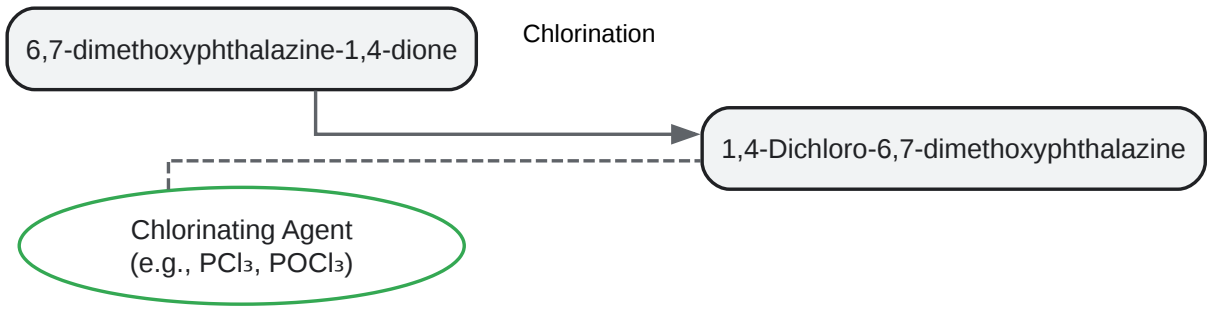

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Caption: Proposed synthesis of **1,4-Dichloro-6,7-dimethoxyphthalazine**.

General Experimental Protocol (Adapted from CN110156696A)

This protocol is a general representation and would require optimization for this specific substrate.

- Reaction Setup: In a suitable reaction vessel, the precursor, 6,7-dimethoxyphthalazine-1,4-dione, is suspended in a solvent such as acetonitrile.
- Catalyst Addition: A catalyst, for instance, 4-dimethylaminopyridine or 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU), is added to the mixture[1].
- Temperature Control: The reaction mixture is heated to a temperature between 40-60°C[1].
- Reagent Addition: A chlorinating agent, such as phosphorus trichloride, is added dropwise over a period of 3 to 6 hours. During the addition, the internal temperature of the reaction is maintained between 60-100°C[1].
- Reaction Progression: Following the complete addition of the chlorinating agent, the mixture is heated under reflux for 4 to 10 hours to ensure the reaction goes to completion[1].
- Workup and Purification: After cooling, the reaction is quenched, typically by pouring it into ice water. The solid precipitate is collected by filtration. The crude product is then purified, for example, by recrystallization from a suitable solvent mixture to yield the final product[1].

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Biological Activity and Applications

There is currently no published data on the biological activity, mechanism of action, or potential therapeutic applications of **1,4-Dichloro-6,7-dimethoxyphthalazine**. Consequently, no signaling pathways or experimental workflows involving this specific compound can be depicted.

While some related phthalazine derivatives, such as 4-aryl-6,7-dimethoxyphthalazin-1(2H)-ones, have been investigated for their anticonvulsant properties, these compounds are structurally distinct from the title compound[2].

Important Distinction: Phthalazine vs. Quinazoline Isomer

It is critical to differentiate **1,4-Dichloro-6,7-dimethoxyphthalazine** from its structural isomer, 2,4-Dichloro-6,7-dimethoxyquinazoline. The latter is a well-documented and widely used intermediate in medicinal chemistry, particularly in the synthesis of kinase inhibitors. The differing placement of the nitrogen atoms in the heterocyclic core fundamentally alters the molecule's chemical properties and biological activities.



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Caption: Comparison of the isomeric phthalazine and quinazoline cores.

Summary and Future Outlook

1,4-Dichloro-6,7-dimethoxyphthalazine represents an under-investigated area of chemical space. The lack of available data presents an opportunity for foundational research to establish a reliable synthetic protocol, fully characterize the compound using modern analytical techniques (NMR, IR, Mass Spectrometry, etc.), and explore its potential as a building block for novel bioactive molecules. Future studies could focus on its reactivity in nucleophilic substitution reactions and the subsequent biological evaluation of its derivatives.

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References

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- 2. researchgate.net [researchgate.net]
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